

Technical Guide: Physical Properties of 7-bromo-2H-1,3-benzodioxole-5-carbaldehyde

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Compound of Interest

Compound Name: 7-bromo-2H-1,3-benzodioxole-5-carbaldehyde

Cat. No.: B098684

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of the compound **7-bromo-2H-1,3-benzodioxole-5-carbaldehyde**. The information is presented for use by researchers, scientists, and professionals in the field of drug development and organic chemistry.

Core Physical and Chemical Data

7-bromo-2H-1,3-benzodioxole-5-carbaldehyde, a substituted aromatic aldehyde, possesses a unique set of physical characteristics crucial for its handling, application in synthesis, and potential biological activity. A summary of its key physical data is presented below.

Data Presentation: Physical Properties

Property	Value
Molecular Formula	C ₈ H ₅ BrO ₃
Molecular Weight	229.03 g/mol
CAS Number	19522-96-4
Appearance	Solid (form not specified)
Melting Point	125 °C
Boiling Point	316.7 °C at 760 mmHg
Density	1.782 g/cm ³
Flash Point	145.3 °C
Vapor Pressure	0.000403 mmHg at 25 °C
Refractive Index	1.65

Experimental Protocols

The following sections detail generalized experimental methodologies for determining the key physical properties of a solid organic compound like **7-bromo-2H-1,3-benzodioxole-5-carbaldehyde**.

Melting Point Determination (Capillary Method)

The melting point is a critical indicator of a compound's purity.

Methodology:

- **Sample Preparation:** A small, dry sample of the crystalline compound is finely powdered.
- **Capillary Tube Loading:** The powdered sample is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, adjacent to a calibrated thermometer.

- **Heating:** The sample is heated at a controlled, slow rate (approximately 1-2 °C per minute) as it approaches the expected melting point.
- **Observation:** The temperature range is recorded from the point at which the first drop of liquid appears to the temperature at which the entire sample has liquefied. A sharp melting range (0.5-1 °C) is indicative of a pure compound.

Boiling Point Determination (Thiele Tube Method)

For high-boiling-point compounds, the Thiele tube method offers a simple and effective means of determination.

Methodology:

- **Sample Preparation:** A small volume (a few milliliters) of the liquid compound is placed in a small test tube.
- **Capillary Inversion:** A capillary tube, sealed at one end, is inverted and placed within the test tube containing the sample.
- **Apparatus Assembly:** The test tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb. This assembly is then secured in a Thiele tube containing a high-boiling-point liquid (e.g., mineral oil).
- **Heating:** The side arm of the Thiele tube is gently heated, allowing for even heat distribution.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the inverted capillary. The heating is then discontinued. The boiling point is the temperature at which the liquid just begins to be drawn back into the capillary tube upon cooling.

Solubility Determination

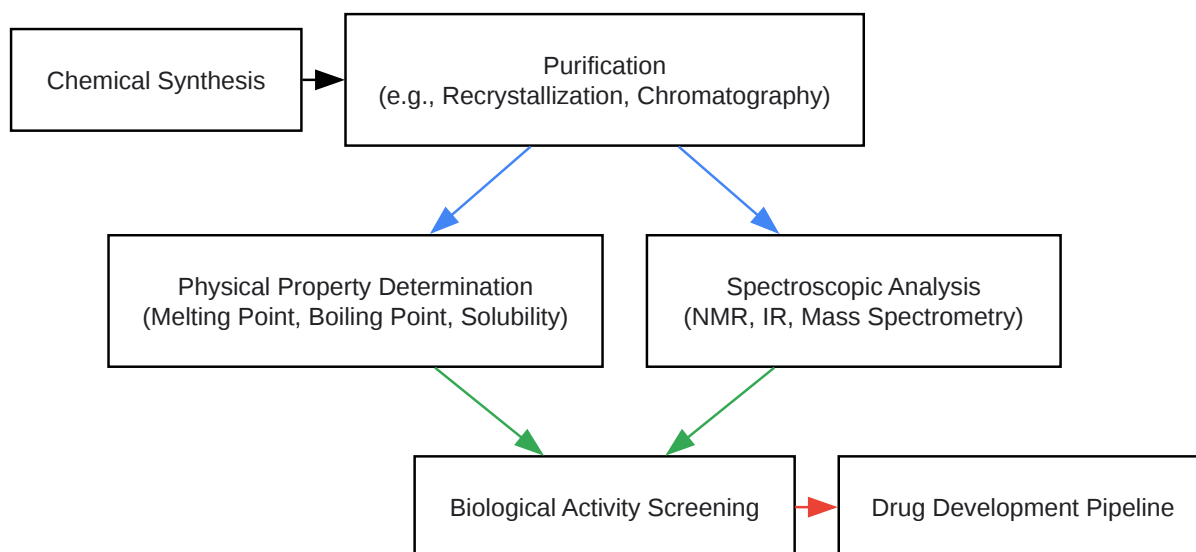
Understanding a compound's solubility is fundamental to its application in reactions and biological systems.

Methodology:

- **Solvent Selection:** A range of solvents with varying polarities is selected (e.g., water, ethanol, acetone, diethyl ether, hexane).
- **Sample and Solvent Mixing:** A small, measured amount of the solid compound (e.g., 10 mg) is placed in a test tube, and a measured volume of the solvent (e.g., 1 mL) is added.
- **Observation:** The mixture is agitated, and the solubility is observed at room temperature. If the compound does not dissolve, the mixture can be gently heated to assess temperature effects on solubility.
- **Classification:** The compound's solubility is classified as soluble, partially soluble, or insoluble in each of the tested solvents. For aqueous solutions, the pH can be tested to indicate acidic or basic properties.

Visualization of Experimental Workflow

The following diagram illustrates a logical workflow for the physical and chemical characterization of a newly synthesized compound such as **7-bromo-2H-1,3-benzodioxole-5-carbaldehyde**.



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Caption: Workflow for the characterization of a novel chemical compound.

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